

An In-depth Technical Guide to Disperse Orange 25

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078697

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and toxicological information for **Disperse Orange 25**, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Properties

Disperse Orange 25 is a monoazo dye characterized by its non-ionic nature and low water solubility, which makes it suitable for dyeing hydrophobic fibers.^{[1][2]}

IUPAC Name: 3-[N-ethyl-4-[(4-nitrophenyl)diazenyl]anilino]propanenitrile^{[3][4]}

Synonyms: C.I. **Disperse Orange 25**, 4-Nitro-4'-[N-ethyl-N-(2-cyanoethyl)-amino]azobenzene, 3-[N-Ethyl-4-(4-nitrophenylazo)phenylamino]propionitrile^[3]

Chemical Structure: The chemical structure consists of a 4-nitroaniline group linked via an azo bridge to an N-ethyl-N-(2-cyanoethyl)aniline moiety.

Physicochemical Properties The key physicochemical properties of **Disperse Orange 25** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₇ N ₅ O ₂	[3][4][5]
Molecular Weight	323.35 g/mol	[3][4][5]
CAS Number	31482-56-1	[3][4]
EC Number	250-654-8	[3]
Appearance	Solid, Orange-red uniform powder	[5][6][7]
Melting Point	155-170 °C (decomposes)	[3][6]
Boiling Point	555.0 °C at 760 mmHg (Predicted)	[3][7]
Density	1.19 g/cm ³	[3][7]
λ _{max}	457 nm	
XLogP3-AA	3.7	[3][4]

Synthesis of Disperse Orange 25

The synthesis of **Disperse Orange 25** is a two-step process involving diazotization of p-nitroaniline followed by an azo coupling reaction with N-ethyl-N-(2-cyanoethyl)aniline.[5][6][7]

This protocol is based on the general methodology for the synthesis of azo dyes.[2][7]

Materials:

- p-Nitroaniline
- N-ethyl-N-(2-cyanoethyl)aniline
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Ice

- Water
- Urea (optional, for destroying excess nitrous acid)

Procedure:

Step 1: Diazotization of p-Nitroaniline

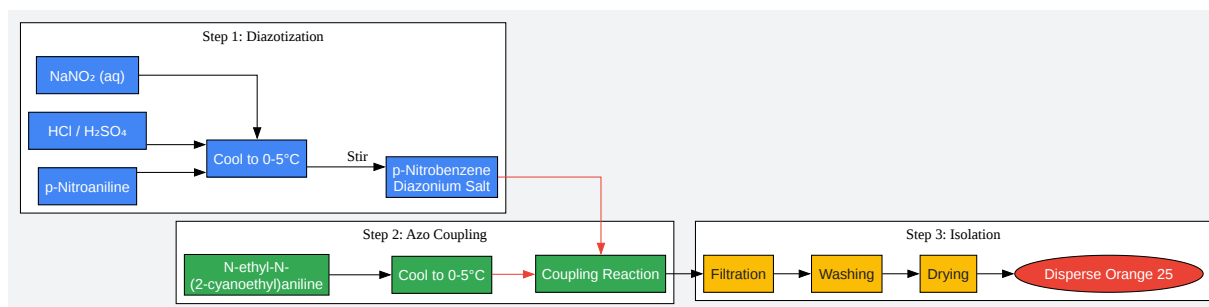
- Prepare a solution of p-nitroaniline in an appropriate amount of water and concentrated acid (e.g., HCl or H₂SO₄).
- Cool the mixture to 0-5 °C in an ice bath with constant stirring. Maintaining this low temperature is critical as diazonium salts are unstable at higher temperatures.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise to the p-nitroaniline solution. Continue vigorous stirring throughout the addition.
- Stir the reaction mixture for an additional 20-30 minutes at 0-5 °C to ensure the completion of the diazotization reaction, forming the p-nitrobenzene diazonium salt solution.
- (Optional) Add a small amount of urea to quench any excess nitrous acid.

Step 2: Azo Coupling Reaction

- In a separate vessel, prepare a solution or dispersion of the coupling component, N-ethyl-N-(2-cyanoethyl)aniline.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the cold coupling component solution with continuous, vigorous stirring.
- The coupling reaction will proceed, leading to the precipitation of the **Disperse Orange 25** dye.
- Continue stirring the mixture for 1-2 hours while maintaining the low temperature to ensure the reaction goes to completion.

Step 3: Isolation and Purification

- Filter the precipitated dye from the reaction mixture using a Buchner funnel.
- Wash the filter cake thoroughly with cold water to remove any unreacted starting materials and inorganic salts.
- Dry the product in an oven at a suitable temperature (e.g., 60-80 °C).
- The final product is obtained as an orange powder. Further purification can be achieved by recrystallization from a suitable solvent like an ethanol-methanol mixture if required.[2]



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Caption: Workflow for the synthesis of **Disperse Orange 25**.

Applications

Disperse Orange 25 is primarily an industrial dye with emerging applications in materials science.

- **Textile Dyeing:** Its main application is in the dyeing of hydrophobic synthetic fibers, particularly polyester and its blends, due to its low water solubility and ability to form stable interactions with the fiber.[1][2][5]
- **Photonics and Electronics:** Due to its stable chemical structure and large dipole moment, it is explored as a non-linear optical (NLO) material.[6] It has potential use in photonic applications such as optical switches and modulators.[6]
- **Semiconductors:** As a non-ionic, aromatic azo dye, it can be used in p-type semiconductors and can enhance the photo-thermal properties of electrochemical devices.[6]

Toxicological Profile

Disperse Orange 25 is classified as a hazardous substance. The available toxicological data indicates potential for harm upon exposure.

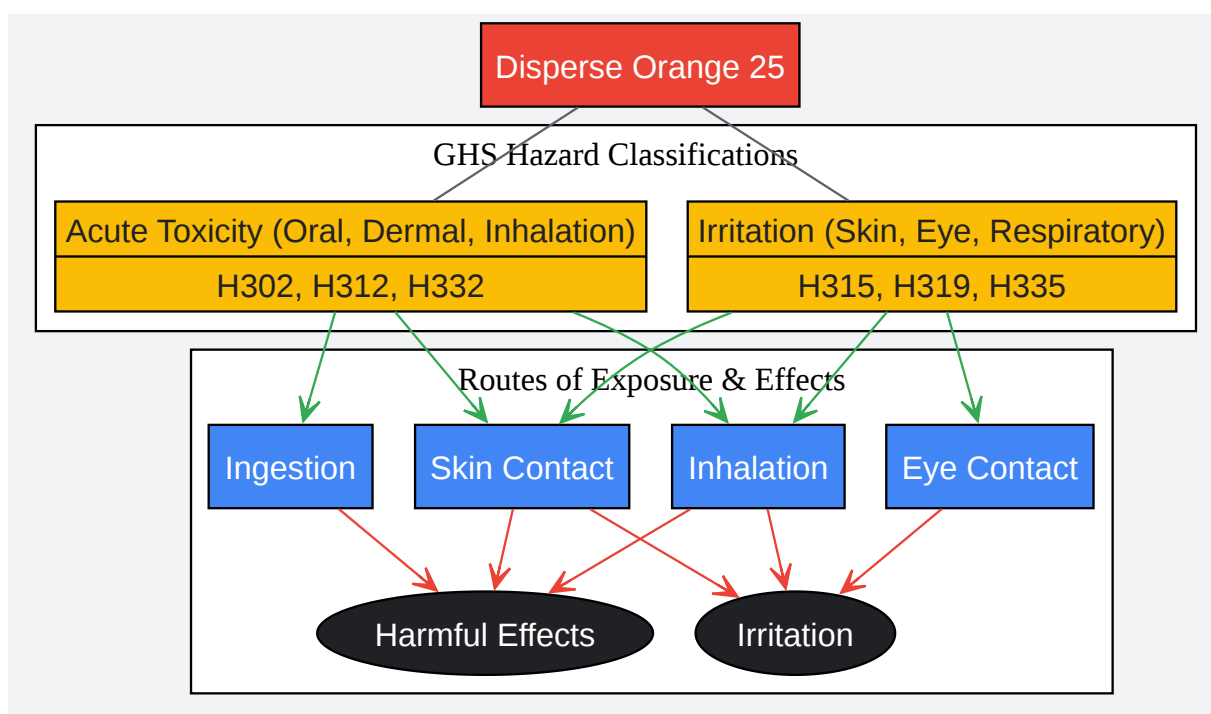
Summary of Toxicological Data

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	>2000 mg/kg	Rat	[8]
Acute Intraperitoneal Toxicity (LD50)	1590 mg/kg	Rat	[8]
Skin Irritation	Mild Irritant	-	[8]
Eye Irritation	Irritant	-	[8]
Mutagenicity	Some azo dyes exhibit mutagenic potential (Ames test is a common screening method).	General for azo dyes	[9]

Hazard Classifications According to the Globally Harmonized System (GHS), **Disperse Orange 25** is associated with the following hazard statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[10]
- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]

Disperse dyes are lipophilic and can be absorbed through the skin, raising health concerns, particularly regarding skin sensitization and contact dermatitis from textiles.[8]



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Caption: Logical relationships of **Disperse Orange 25** hazard classifications.

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